

An In-depth Technical Guide to the Chemical and Physical Properties of Dodecylcyclohexane

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Compound of Interest

Compound Name: *Dodecylcyclohexane*

Cat. No.: *B156805*

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Introduction

Dodecylcyclohexane, a saturated alicyclic hydrocarbon, is a molecule of interest in various fields, including organic synthesis and as a component in certain complex mixtures.^[1] Its well-defined chemical structure and predictable physical properties make it a useful model compound in fundamental research. This technical guide provides a comprehensive overview of the core chemical and physical characteristics of **dodecylcyclohexane**, presenting quantitative data in a structured format, outlining general experimental protocols for property determination, and visualizing the relationships between its molecular structure and physical behavior.

Chemical Identity and Molecular Structure

Dodecylcyclohexane consists of a cyclohexane ring to which a dodecyl group is attached. Its fundamental chemical identifiers are crucial for unambiguous documentation and database searches.

Identifier	Value	Source(s)
Chemical Name	Dodecylcyclohexane	[2]
Synonyms	n-Dodecylcyclohexane, 1-Cyclohexyldodecane, Laurylcyclohexane	[3] [4]
CAS Number	1795-17-1	[3] [4] [5]
Molecular Formula	C ₁₈ H ₃₆	[2] [3] [4] [5] [6]
Molecular Weight	252.48 g/mol	[1] [2] [5]
IUPAC Standard InChI	InChI=1S/C18H36/c1-2-3-4-5-6-7-8-9-10-12-15-18-16-13-11-14-17-18/h18H,2-17H2,1H3	[3] [6]
IUPAC Standard InChIKey	BLRBGKYYWDBAQQ-UHFFFAOYSA-N	[3] [6]
Canonical SMILES	CCCCCCCCCCCC1CCCC 1	[5]

Physicochemical Properties

The physical properties of **dodecylcyclohexane** are summarized below. These characteristics are essential for its handling, purification, and use in various experimental setups.

Property	Value	Conditions	Source(s)
Melting Point	12.5 °C (285.65 K)	@ 760.00 mm Hg	[2][5][7]
Boiling Point	331 °C (604.15 K)	@ 760.00 mm Hg	[2][7][8]
	314.85 °C (588 K)	[5]	
Density	0.8228 g/cm ³	liquid @ 20 °C, 750 Torr	[5]
	0.8250 g/cm ³	@ 20 °C	[2]
Refractive Index	1.4550 - 1.4570	[2]	
Flash Point	147.1 ± 11.1 °C	(est.)	[2][7]
Vapor Pressure	0.000306 mmHg	@ 25°C	[2]
Solubility in Water	0.0001384 mg/L	@ 25 °C (est.)	[7]
logP (o/w)	9.720	(est.)	[2][7]

Experimental Protocols for Property Determination

While the precise historical experimental details for **dodecylcyclohexane** are embedded in cited literature, this section outlines the standard, contemporary methodologies for determining the key physical properties of a liquid alkane like **dodecylcyclohexane**.

4.1. Melting Point Determination

The melting point is determined by observing the temperature at which the solid phase transitions to a liquid.

- Apparatus: A capillary melting point apparatus is commonly used.
- Procedure:
 - A small, powdered sample of solidified **dodecylcyclohexane** is packed into a capillary tube.
 - The tube is placed in the heating block of the apparatus.

- The sample is heated at a slow, controlled rate.
- The temperature range from the first appearance of liquid to the complete liquefaction of the sample is recorded as the melting point range.

4.2. Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

- Apparatus: A distillation setup including a boiling flask, condenser, thermometer, and heating mantle is used.
- Procedure:
 - A sample of **dodecylcyclohexane** is placed in the boiling flask with boiling chips to ensure smooth boiling.
 - The apparatus is assembled, and cooling water is circulated through the condenser.
 - The sample is heated, and the temperature is monitored.
 - The constant temperature at which the liquid boils and the vapor condenses is recorded as the boiling point. The atmospheric pressure is also recorded.

4.3. Density Measurement

Density is the mass per unit volume of a substance.

- Apparatus: A pycnometer or a digital density meter is used for accurate measurements.
- Procedure (using a pycnometer):
 - The empty pycnometer is weighed.
 - It is then filled with distilled water of a known temperature and weighed again to determine the volume.

- The pycnometer is emptied, dried, and filled with **dodecylcyclohexane** at the same temperature and weighed.
- The density is calculated by dividing the mass of the **dodecylcyclohexane** by its volume.

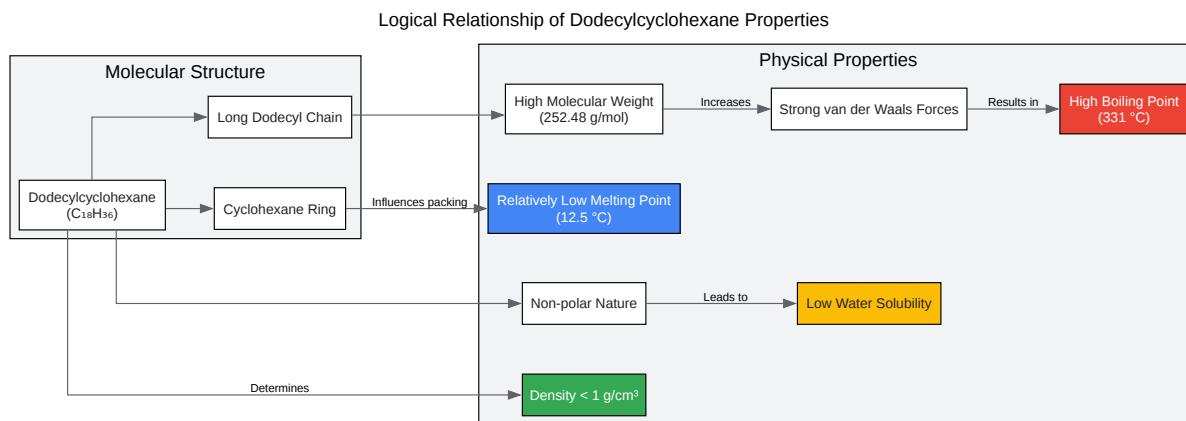
4.4. Refractive Index Measurement

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters the substance.

- Apparatus: A refractometer (e.g., an Abbé refractometer).
- Procedure:
 - A few drops of **dodecylcyclohexane** are placed on the prism of the refractometer.
 - The prism is closed, and the instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus on the crosshairs.
 - The refractive index is read from the instrument's scale. The temperature is controlled and recorded as the refractive index is temperature-dependent.

Structure-Property Relationships

The physical properties of **dodecylcyclohexane** are a direct consequence of its molecular structure. The long, non-polar alkyl chain and the saturated cyclohexane ring lead to specific intermolecular interactions that govern its physical state and behavior.



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